

Proper Disposal of FAM-dT Phosphoramidite: A Comprehensive Guide

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Compound of Interest

Compound Name: FAM-dT phosphoramidite

Cat. No.: B12386212

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For Researchers, Scientists, and Drug Development Professionals: Ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **FAM-dT phosphoramidite**, a fluorescent labeling reagent commonly used in oligonucleotide synthesis.

FAM-dT phosphoramidite, while crucial for scientific advancements, requires careful handling and disposal due to its reactivity. Adherence to these protocols is vital for protecting laboratory personnel and the environment.

Immediate Safety and Handling Precautions

Before handling **FAM-dT phosphoramidite**, it is imperative to work in a well-ventilated area, preferably within a certified chemical fume hood. Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

In the event of a spill, avoid generating dust. The spilled material should be absorbed with an inert substance, such as vermiculite or dry sand, and collected into a sealed, properly labeled container for disposal. The affected area should then be decontaminated. Prevent the chemical from entering drains or waterways.

Quantitative Data Summary

The following table summarizes key quantitative data for **FAM-dT phosphoramidite**:

Property	Value
Molecular Formula	C ₇₉ H ₈₇ N ₆ O ₁₇ P[1][2]
Molecular Weight	1423.54 g/mol [1]
Appearance	Off-white powder[1]
Solubility	Good in acetonitrile and dichloromethane (DCM) [1]
Excitation Maximum (λ _{ex})	492 nm[1]
Emission Maximum (λ _{em})	517 nm[1]
Extinction Coefficient (ε)	74,000 L·mol ⁻¹ ·cm ⁻¹ [1]
Storage Conditions	-20°C in the dark, desiccated[1]

Disposal Plan: Step-by-Step Deactivation Protocol

The primary and recommended method for the safe disposal of **FAM-dT phosphoramidite** waste involves a controlled deactivation process through hydrolysis. The phosphoramidite moiety is sensitive to moisture and can be intentionally hydrolyzed to a less reactive and more environmentally benign H-phosphonate species. This procedure should be performed for small quantities of expired or unused solid waste, as well as residues in empty containers.

Experimental Protocol for Deactivation

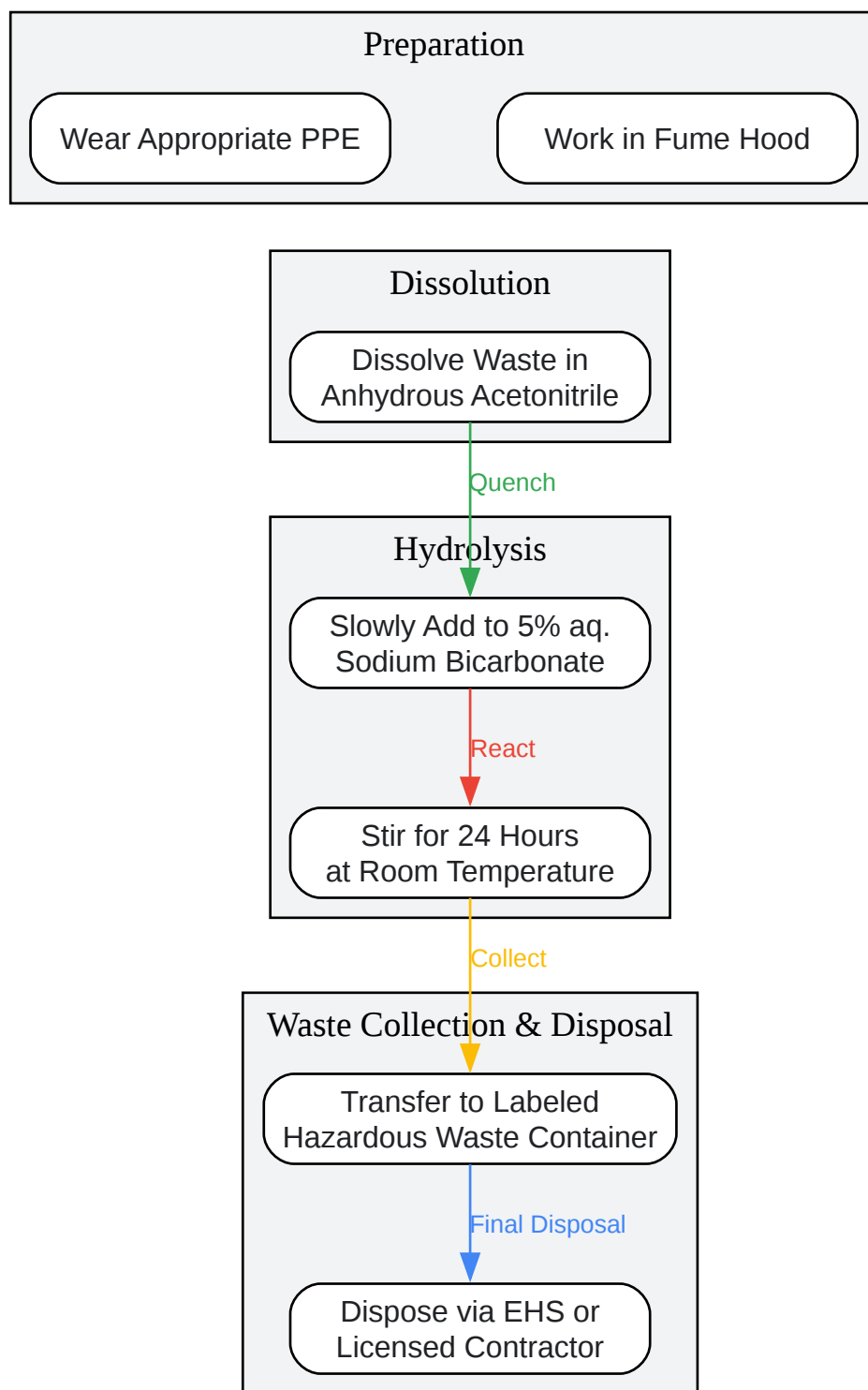
Materials:

- **FAM-dT phosphoramidite** waste (solid or container residue)
- Anhydrous acetonitrile (ACN)
- 5% aqueous sodium bicarbonate (NaHCO₃) solution
- Appropriately labeled hazardous waste container for aqueous chemical waste

Procedure:

- Preparation: Conduct all operations within a certified chemical fume hood. Ensure all necessary PPE is worn correctly.
- Dissolution:
 - For solid waste, carefully dissolve the **FAM-dT phosphoramidite** in a minimal amount of anhydrous acetonitrile.
 - For empty containers, rinse the container with a small volume of anhydrous acetonitrile to dissolve any remaining residue.
- Quenching/Hydrolysis: Slowly, and with constant stirring, add the acetonitrile solution of the phosphoramidite to the 5% aqueous sodium bicarbonate solution. A volume ratio of approximately 1:10 (phosphoramidite solution to bicarbonate solution) is recommended to ensure a significant excess of the aqueous quenching solution for complete reaction. The weak basic condition of the sodium bicarbonate solution facilitates the hydrolysis and neutralizes any acidic byproducts.
- Reaction Time: Allow the resulting mixture to stir at room temperature for a minimum of 24 hours. This extended reaction time is crucial to ensure the complete hydrolysis of the phosphoramidite.
- Waste Collection: After the 24-hour hydrolysis period, transfer the resulting aqueous mixture to a properly labeled hazardous waste container designated for aqueous chemical waste.
- Final Disposal: The sealed hazardous waste container must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Always follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow



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Caption: Workflow for the safe disposal of **FAM-dT phosphoramidite** waste.

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References

- 1. lumiprobe.com [lumiprobe.com]
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